Comparing the potency of 3-Hydroxy Xylazine to xylazine

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Compound of Interest	
Compound Name:	*3-Hydroxy Xylazine*
CAS No.:	*145356-33-8*
Cat. No.:	*B584087*

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Potency Showdown: **3-Hydroxy Xylazine** versus Xylazine

In the landscape of pharmacological research, particularly concerning α2-adrenergic and kappa opioid receptor agonists, a nuanced understanding of the potency and efficacy of metabolites is crucial for the development of novel therapeutics and for comprehending the full pharmacological profile of a parent compound. This guide provides a detailed comparison of the potency of **3-Hydroxy Xylazine**, a primary metabolite, to its parent compound, xylazine.

Quantitative Potency Comparison

While comprehensive quantitative data for **3-Hydroxy Xylazine** remains an area of active investigation, existing studies provide key insights into its activity relative to xylazine, particularly at the kappa opioid receptor (κOR).

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Compound	Receptor	Potency Measurement	Value	Efficacy
Xylazine	κOR	pEC50	5.86	Full Agonist
Potency (EC50)	1.4 μM[1][2]			
Binding Affinity (Ki)	0.47 μM[1][2]			
3-Hydroxy Xylazine	κOR	Potency	Less potent than xylazine	As efficacious as xylazine[3]

Note: Further research is required to quantify the EC50 and Ki values of **3-Hydroxy Xylazine** at both the α2-adrenergic and kappa opioid receptors.

Recent findings have highlighted that 3-hydroxy-xylazine is as efficacious as xylazine at the kappa opioid receptor, albeit less potent. Both xylazine and its 3-hydroxy metabolite have been identified as G protein biased agonists at the kappa opioid receptor and the α2A-adrenergic receptor (α2A-AR).

Experimental Methodologies

The data presented in this guide are derived from established in vitro experimental protocols designed to assess the potency and efficacy of compounds at G protein-coupled receptors (GPCRs).

Radioligand Binding Assay

Objective: To determine the binding affinity (Ki) of a test compound to a specific receptor.

Protocol:

- Membrane Preparation: Membranes from cells expressing the target receptor (e.g., α2A-AR or κOR) are isolated.
- Assay Setup: A fixed concentration of a radiolabeled ligand known to bind to the target receptor is incubated with the cell membranes in the presence of varying concentrations of the unlabeled test compound (e.g., xylazine or **3-Hydroxy Xylazine**).

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- Incubation: The mixture is incubated to allow for competitive binding to reach equilibrium.
- Separation: Bound radioligand is separated from unbound radioligand via vacuum filtration through glass fiber filters.
- Quantification: The radioactivity retained on the filters, representing the amount of bound radioligand, is measured using a scintillation counter.
- Data Analysis: The data are analyzed using non-linear regression to determine the IC50 value of the test compound, which is the concentration that inhibits 50% of the specific binding of the radioligand. The Ki value is then calculated from the IC50 value using the Cheng-Prusoff equation.

GPCR Activation Assay (e.g., Gi-GloSensor™ Assay)

Objective: To measure the functional potency (EC50) and efficacy of a compound in activating a GPCR.

Protocol:

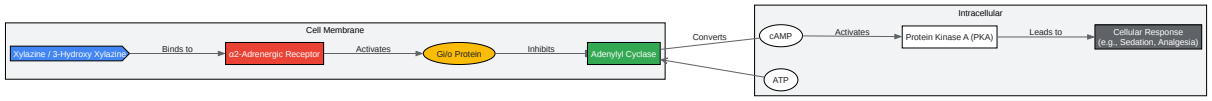
- Cell Culture: Cells engineered to express the target GPCR (e.g., κOR) and a biosensor (e.g., a luminescent reporter linked to G protein activation) are cultured.
- Compound Treatment: The cells are treated with varying concentrations of the test compound.
- Lysis and Reagent Addition: The cells are lysed, and the necessary reagents for the biosensor are added.
- Signal Detection: The luminescence signal, which is proportional to the level of GPCR activation, is measured using a luminometer.
- Data Analysis: The luminescence data is plotted against the compound concentration, and a dose-response curve is generated. The EC50 value, representing the concentration of the compound that produces 50% of the maximal response, is determined from this curve. Efficacy is determined by the maximal response achieved by the compound relative to a known full agonist.

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Signaling Pathways and Experimental Workflow

To visualize the mechanisms of action and experimental processes, the following diagrams are provided.

Alpha-2 Adrenergic Receptor Signaling Pathway



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Caption: Alpha-2 adrenergic receptor signaling cascade.

Kappa Opioid Receptor Signaling Pathway

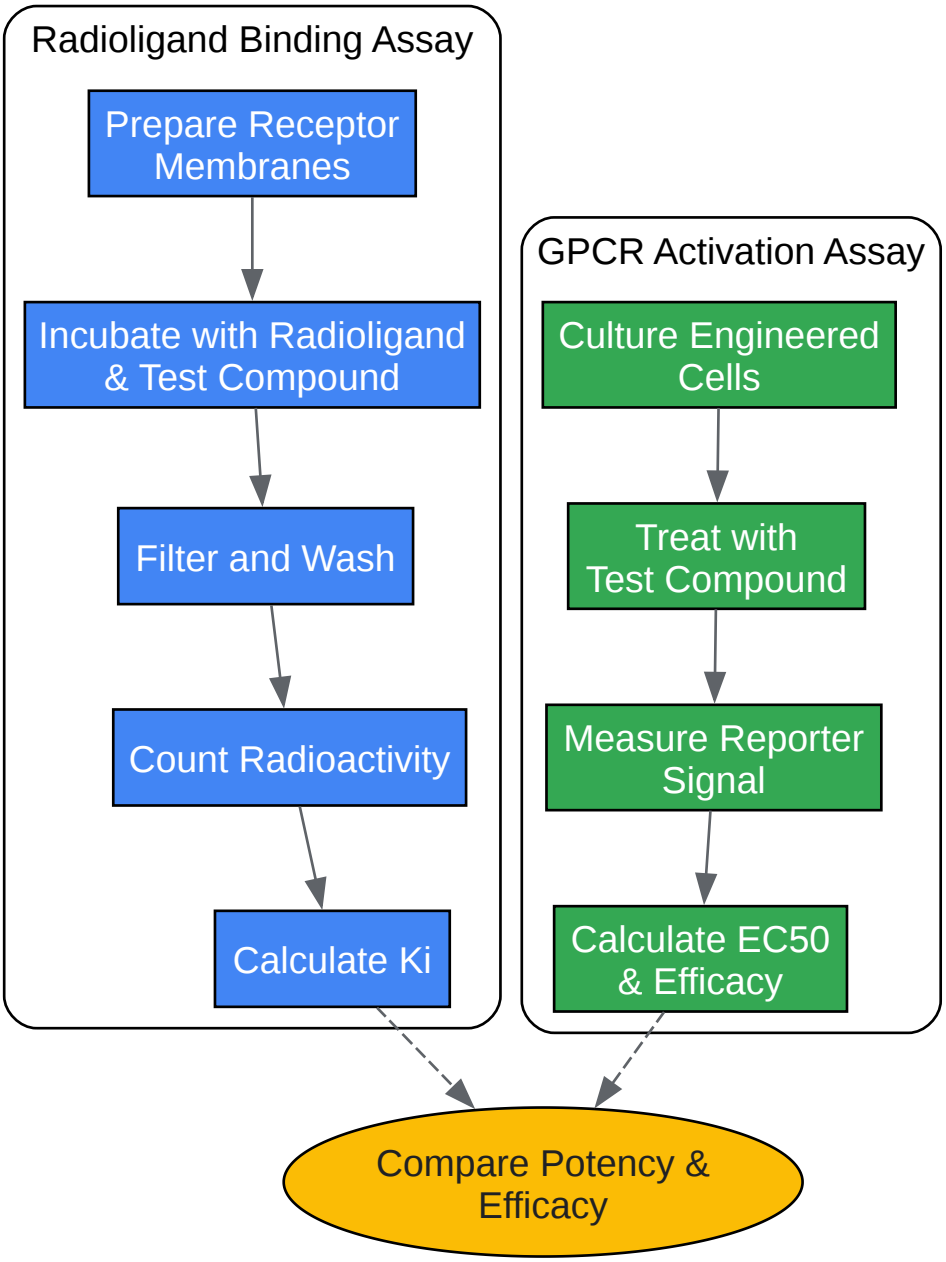


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Caption: Kappa opioid receptor signaling cascade.

Experimental Workflow for Potency Determination



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Caption: Workflow for in vitro potency determination.

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